

Preparing Indolmycin Stock Solutions in DMSO for Research Applications

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Compound of Interest

Compound Name: *Indolmycin*

Cat. No.: *B1671932*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Indolmycin is a naturally occurring antibiotic produced by various species of *Streptomyces*. It functions as a potent and specific inhibitor of prokaryotic tryptophanyl-tRNA synthetase (TrpRS), the enzyme responsible for attaching tryptophan to its corresponding tRNA during protein synthesis.[1] This selective action against a crucial bacterial enzyme makes **Indolmycin** a valuable tool for research in antibacterial drug discovery and for studying bacterial protein synthesis. This document provides detailed protocols for the preparation, storage, and use of **Indolmycin** stock solutions in Dimethyl Sulfoxide (DMSO) for various experimental applications.

Data Presentation

Chemical and Physical Properties of Indolmycin

Property	Value	Reference
Molecular Formula	C ₁₄ H ₁₅ N ₃ O ₂	[2]
Molecular Weight	257.3 g/mol	[2]
Appearance	Solid	[3]
Purity	≥95%	[2]
Solubility in DMSO	Soluble	[2]
Storage (Solid)	-20°C for ≥ 4 years	[2]
Storage (in DMSO)	-80°C for 6 months; -20°C for 1 month	[3]

Antibacterial Activity of Indolmycin

The following table summarizes the Minimum Inhibitory Concentrations (MICs) of **Indolmycin** against various bacterial strains.

Bacterial Strain	MIC Range (µg/mL)	Reference
Staphylococcus aureus (various clinical isolates)	0.125 - 2	[4]
Methicillin-susceptible Staphylococcus aureus (MSSA)	Good activity (specific MICs in the 0.125-2 µg/mL range)	[4]
Methicillin-resistant Staphylococcus aureus (MRSA)	0.5	[5]
Vancomycin-intermediate Staphylococcus aureus (VISA)	Good activity (specific MICs in the 0.125-2 µg/mL range)	[4]
Mupirocin and Fusidic acid- resistant S. aureus	Susceptible	[4]
Escherichia coli	No significant activity	[6]
Helicobacter pylori	0.016	[5]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Indolmycin Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Indolmycin** in DMSO. This concentration is a common starting point for serial dilutions in various assays.

Materials:

- **Indolmycin** (solid)
- Anhydrous/molecular sieve-treated Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or glass vials
- Calibrated analytical balance

- Vortex mixer
- Pipettes and sterile, filtered pipette tips

Procedure:

- Pre-weighing Preparation: In a sterile environment (e.g., a laminar flow hood), carefully weigh out the desired amount of **Indolmycin** powder. To prepare 1 mL of a 10 mM stock solution, you will need 2.573 mg of **Indolmycin** (Molecular Weight = 257.3 g/mol).
- Dissolution:
 - Transfer the weighed **Indolmycin** to a sterile amber microcentrifuge tube or glass vial.
 - Add the calculated volume of anhydrous DMSO. For 1 mL of stock solution, add 1 mL of DMSO.
 - Cap the tube/vial tightly and vortex thoroughly until the solid is completely dissolved. Gentle warming (e.g., in a 37°C water bath) and sonication can be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes. This minimizes freeze-thaw cycles and protects the compound from light.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[3]

Safety Precautions:

- **Indolmycin** is a bioactive compound. Handle with appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- DMSO is a penetrant and can carry dissolved substances through the skin. Handle with care and avoid direct contact.

- Perform all weighing and handling of the solid compound in a chemical fume hood.

Protocol 2: Determination of Minimum Inhibitory Concentration (MIC)

This protocol outlines the broth microdilution method to determine the MIC of **Indolmycin** against a bacterial strain of interest.

Materials:

- **Indolmycin** stock solution (e.g., 10 mM in DMSO)
- Sterile 96-well microtiter plates
- Bacterial culture in the logarithmic growth phase
- Appropriate sterile bacterial growth medium (e.g., Mueller-Hinton Broth)
- Sterile diluent (e.g., growth medium)
- Incubator
- Plate reader (optional)

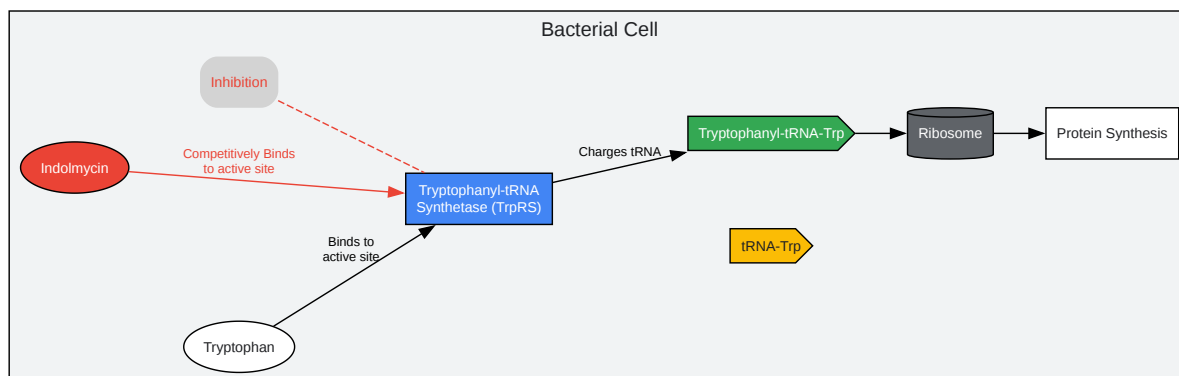
Procedure:

- Preparation of **Indolmycin** Dilutions:
 - Prepare a series of two-fold serial dilutions of the **Indolmycin** stock solution in the growth medium directly in the 96-well plate.
 - The final volume in each well should be 100 μ L.
 - Ensure the final concentration of DMSO is below 0.5% to avoid solvent toxicity to the bacteria.
- Inoculum Preparation:

- Dilute the overnight bacterial culture in fresh growth medium to achieve a standardized inoculum density (e.g., 5×10^5 CFU/mL).
- Inoculation:
 - Add 100 μ L of the standardized bacterial inoculum to each well containing the **Indolmycin** dilutions.
 - Include a positive control well (bacteria and medium, no **Indolmycin**) and a negative control well (medium only).
- Incubation:
 - Incubate the plate at the optimal growth temperature for the bacterium (e.g., 37°C) for 18-24 hours.
- MIC Determination:
 - The MIC is the lowest concentration of **Indolmycin** that completely inhibits visible bacterial growth. This can be assessed visually or by measuring the optical density (OD) at 600 nm using a plate reader.

Visualizations

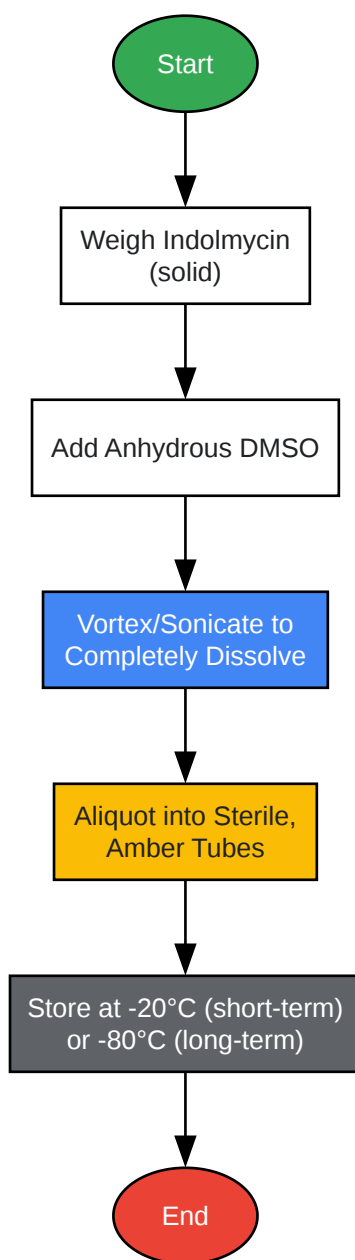
Signaling Pathway Diagram



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Caption: Mechanism of action of **Indolmycin**.

Experimental Workflow Diagram



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Caption: Workflow for preparing **Indolmycin** stock solution.

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